

Overview of In Vitro PFHxA Toxicity Assessment

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Compound of Interest

Compound Name: *Perfluorohexanoic Acid*

Cat. No.: *B149306*

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Per- and polyfluoroalkyl substances (PFAS) are a class of persistent synthetic chemicals, and understanding their potential toxicity is a public health priority. **Perfluorohexanoic acid** (PFHxA), a short-chain PFAS, is a replacement for longer-chain compounds like PFOA. In vitro assays are crucial first steps for determining the safety of PFHxA and providing baseline information for further testing.^[1] This document outlines key in vitro assays to evaluate the potential cytotoxicity, genotoxicity, endocrine disruption, hepatotoxicity, and immunotoxicity of PFHxA.

Cytotoxicity Assessment: Neutral Red Uptake (NRU) Assay

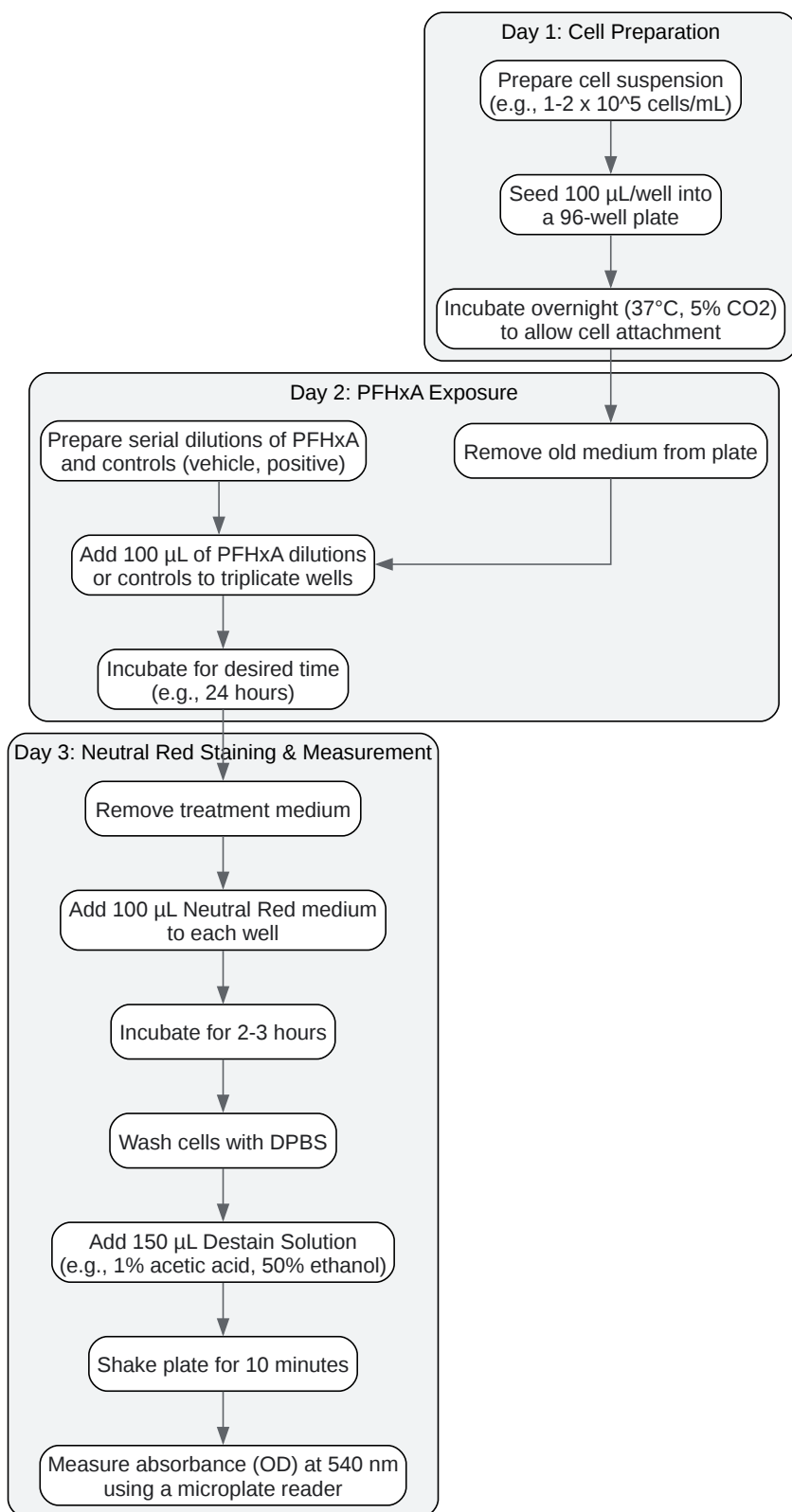
Application Note

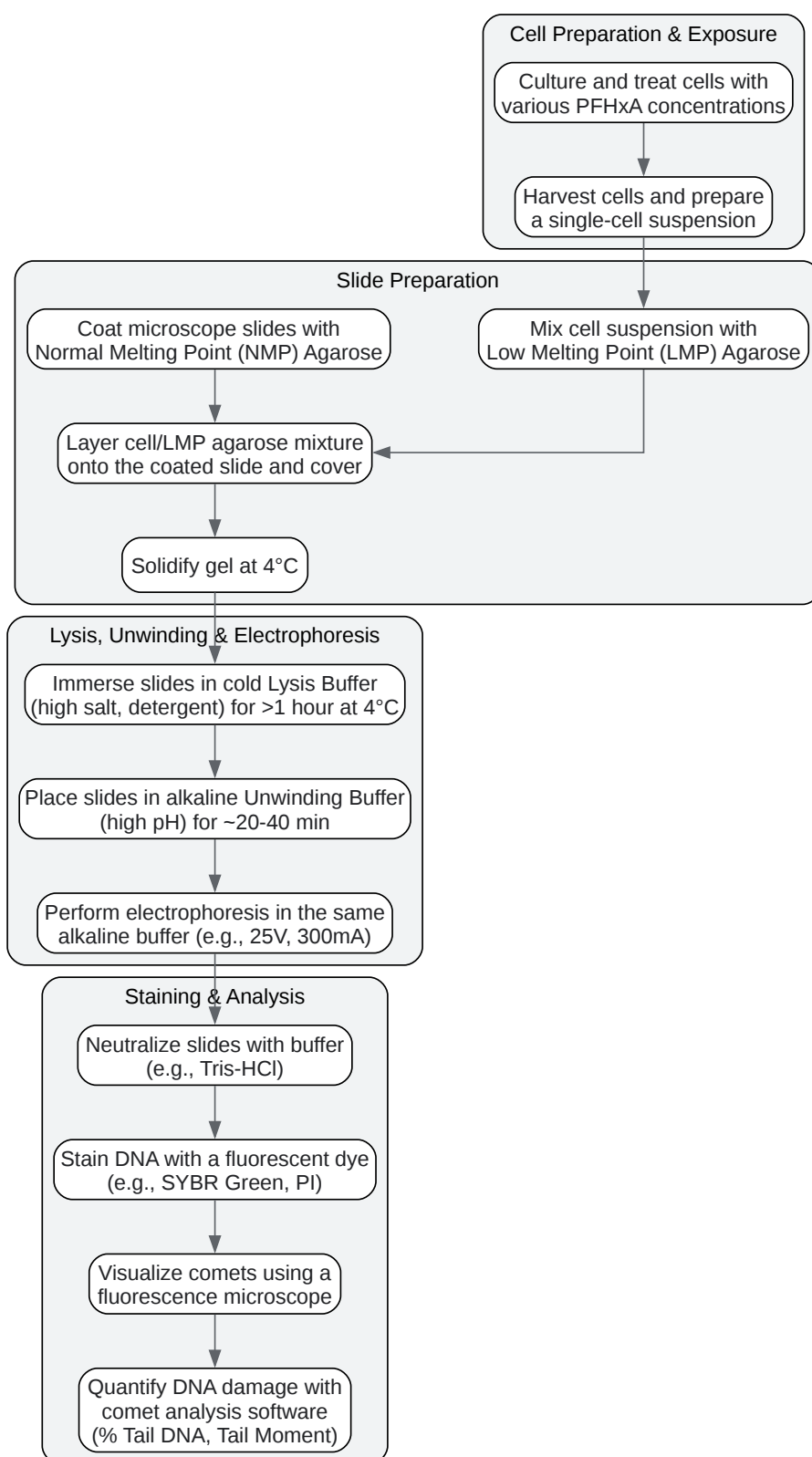
The Neutral Red Uptake (NRU) assay is a cell viability/survival assay used to assess cytotoxicity.^[2] The principle is based on the ability of viable, healthy cells to incorporate and bind the supravital dye, neutral red, within their lysosomes.^{[2][3]} Toxic substances can cause alterations to the cell surface or lysosomal membranes, leading to a decreased uptake and binding of the dye.^[2] This reduction in dye uptake, measured colorimetrically, is proportional to the degree of cytotoxicity.^[4] This assay is a common, sensitive, and cost-effective method for quantifying the cytotoxic potential of chemicals like PFHxA.^[3] Studies have used this and similar cytotoxicity assays to evaluate PFHxA in various human cell lines, including those from the liver (HepaRG), brain (HMC-3), kidney (HEK293), and colon (CaCo-2).^[1]

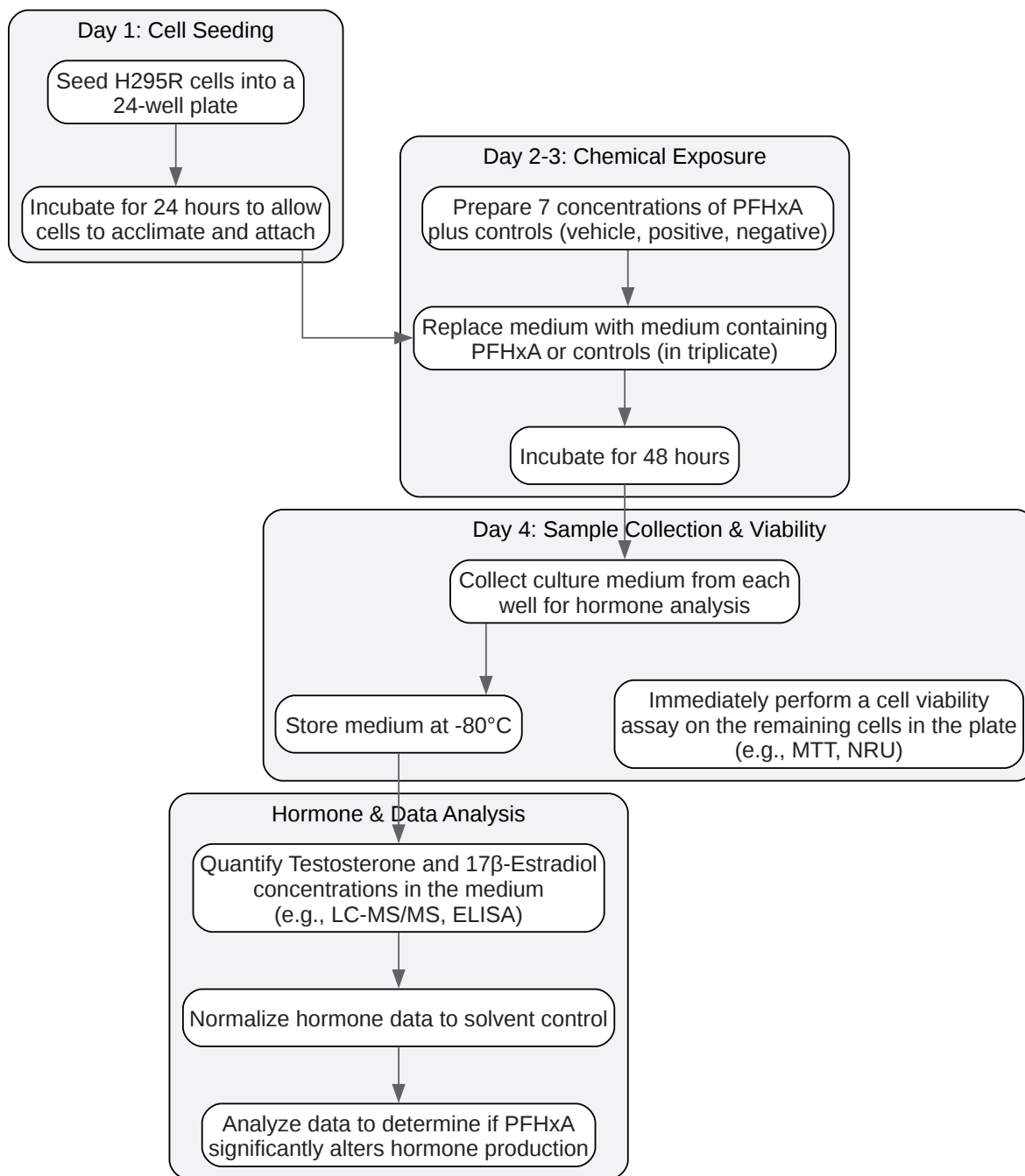
Quantitative Data for PFHxA Cytotoxicity

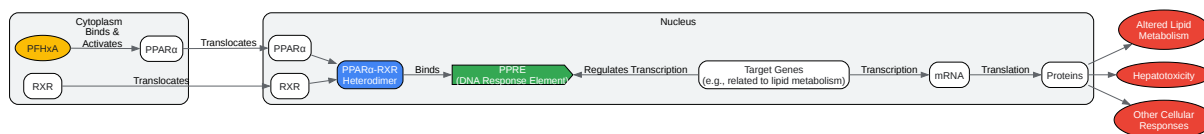
Cell Line	Assay Type	Endpoint	PFHxA Concentration / Result	Exposure Time	Reference
HepG2	MTT Assay	TC50	Ranked low: PFNA > PFDA > PFOS >= PFOA > PFHxS > PFBS >> PFHpA = PFHxA = PFBA	24 h	[5]
HMC-3 (Microglia)	CellTiter-Glo	EC50	2.73 µM	Not specified	[1][6]
HepaRG (Liver)	CellTiter-Glo	EC50	>100 µM	Not specified	[1][6]
MRC-5 (Lung)	CellTiter-Glo	EC50	69.9 µM	Not specified	[1][6]
RMS-13 (Muscle)	CellTiter-Glo	EC50	20.9 µM	Not specified	[1][6]
CaCo-2 (Colon)	CellTiter-Glo	EC50	>100 µM	Not specified	[1][6]
HEK293 (Kidney)	CellTiter-Glo	EC50	>100 µM	Not specified	[1][6]
Zebrafish Embryonic Cells	Not specified	LC50	8394.5 ppm	120 h	[7]

Experimental Workflow: Neutral Red Uptake (NRU) Assay









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- To cite this document: BenchChem. [Overview of In Vitro PFHxA Toxicity Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149306#in-vitro-assays-for-assessing-pfhxa-toxicity]

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